

Application Notes and Protocols: Allylthiopropionate as a Standard for Analytical Calibration

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Compound of Interest

Compound Name: *Allylthiopropionate*

Cat. No.: *B15377150*

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Introduction

Allylthiopropionate ($C_6H_{10}OS$) is a sulfur-containing organic compound recognized for its characteristic garlic and onion-like aroma.^{[1][2]} While it is primarily utilized as a flavoring agent in the food industry, its stability and distinct chemical properties make it a suitable candidate for use as an analytical standard.^[3] This document provides detailed application notes and protocols for the use of **allylthiopropionate** as a calibration standard for the quantitative analysis of volatile sulfur compounds in complex matrices, such as food products and environmental samples, using Gas Chromatography-Mass Spectrometry (GC-MS).

Physicochemical Properties of Allylthiopropionate

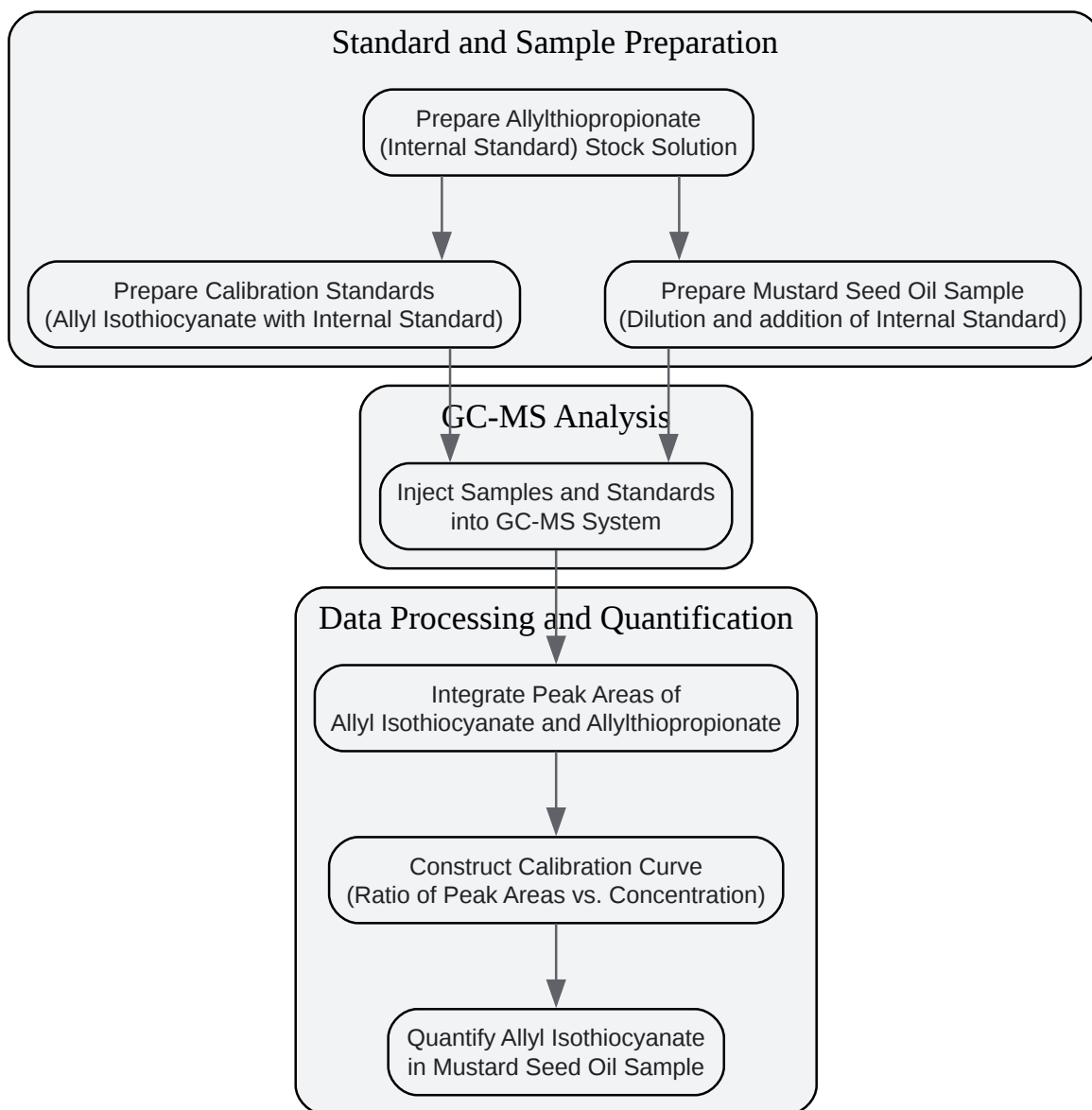
A comprehensive understanding of the physicochemical properties of a standard is crucial for its effective application.

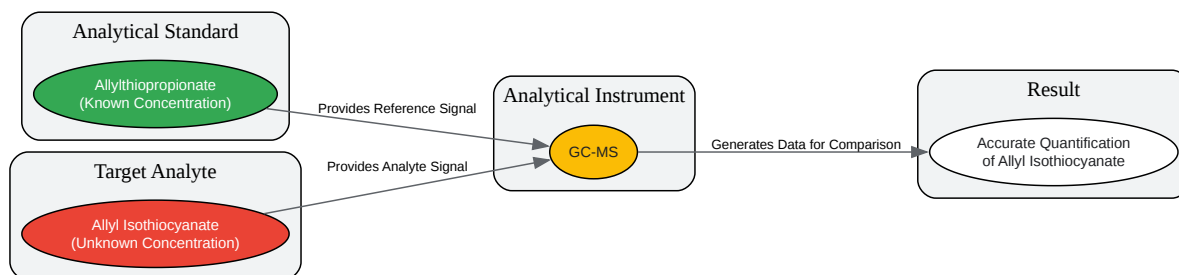
| Property | Value | Reference |
|-------------------|---|------------|
| Molecular Formula | C ₆ H ₁₀ OS | PubChem |
| Molecular Weight | 130.21 g/mol | PubChem |
| Boiling Point | 150-151 °C at 760 mmHg | PubChem |
| Appearance | Colorless to pale yellow liquid | FlavScents |
| Odor | Alliaceous, fresh onion, garlic, green, gassy | FlavScents |
| Synonyms | S-allyl thiopropionate, S-2-Propenyl propanethioate | PubChem |

Application: Quantification of Allyl Isothiocyanate in Mustard Seed Oil

This protocol outlines the use of **allylthiopropionate** as an internal standard for the quantification of allyl isothiocyanate, a major flavor component in mustard seed oil, by GC-MS. The structural similarity and differing retention times of these two compounds make **allylthiopropionate** an excellent choice for an internal standard, which helps to correct for variations in sample injection and instrument response.

Experimental Workflow





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